

A Comparative Analysis of Sequirin C and Other Bioactive Compounds from *Cryptomeria japonica*

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Compound of Interest

Compound Name: *Sequirin C*

Cat. No.: *B106890*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the biological activities of **Sequirin C** and other prominent bioactive compounds isolated from the Japanese cedar, *Cryptomeria japonica*. The objective is to present a clear overview of their therapeutic potential, supported by available experimental data, to aid in research and drug development endeavors. While substantial data exists for compounds like Ferruginol and Sugiol, research on the specific anticancer and anti-inflammatory activities of **Sequirin C** is limited. This guide incorporates available data and highlights areas for future investigation.

Compound Overview

Cryptomeria japonica is a rich source of various secondary metabolites, primarily terpenoids and phenolic compounds, which have demonstrated a wide range of biological activities. This guide focuses on a comparative analysis of **Sequirin C**, a norlignan, with two well-studied diterpenoids from the same plant: Ferruginol and Sugiol.

- **Sequirin C:** A norlignan found in *Cryptomeria japonica*. Current research on its biological activities is limited, with some evidence pointing towards antiviral properties.
- **Ferruginol:** An abietane diterpenoid with demonstrated anticancer and antibacterial activities.
- **Sugiol:** A diterpenoid known for its anti-inflammatory properties.

Quantitative Data Presentation

The following tables summarize the available quantitative data on the biological activities of **Sequirin C**, Ferruginol, and Sugiol.

Table 1: Anticancer Activity

| Compound | Cell Line | Assay | IC50 Value | Reference |
|------------------------------------|-----------------------------------|---|--------------------------------------|-----------|
| Sequirin C | HIV-1 | Anti-HIV Assay | 9.56 μ M | |
| Ferruginol | A549 (Non-small cell lung cancer) | MTT Assay | Dose-dependent cytotoxicity observed | [1] |
| CL1-5 (Non-small cell lung cancer) | MTT Assay | Dose-dependent cytotoxicity observed | [1] | |
| OVCAR-3 (Ovarian cancer) | MTT Assay | Not explicitly stated, but apoptosis induced at 20, 80, and 300 μ M | [2] | |
| MDA-T32 (Thyroid cancer) | Proliferation Assay | 12 μ M | [3] | |
| Sugiol | Data not available | - | - | |

Note: While **Sequirin C**'s activity against HIV-1 is presented, direct comparative anticancer data against cancer cell lines is not currently available.

Table 2: Anti-inflammatory Activity

| Compound | Cell Line | Parameter Measured | Inhibition | Concentration | Reference |
|----------------------------|--------------------------------|---|----------------------|---------------------|---|
| Sequirin C | Data not available | - | - | - | |
| Sugiol | J774A.1 Murine Macrophages | proIL-1 β , IL-1 β , TNF- α production | Effective inhibition | 30 μ M | [4] [5] |
| J774A.1 Murine Macrophages | ERK1/2 phosphorylation | Complete inhibition | 10 μ M | [4] | |
| J774A.1 Murine Macrophages | JNK1/2 and p38 phosphorylation | Effective inhibition | 30 μ M | [4] | |

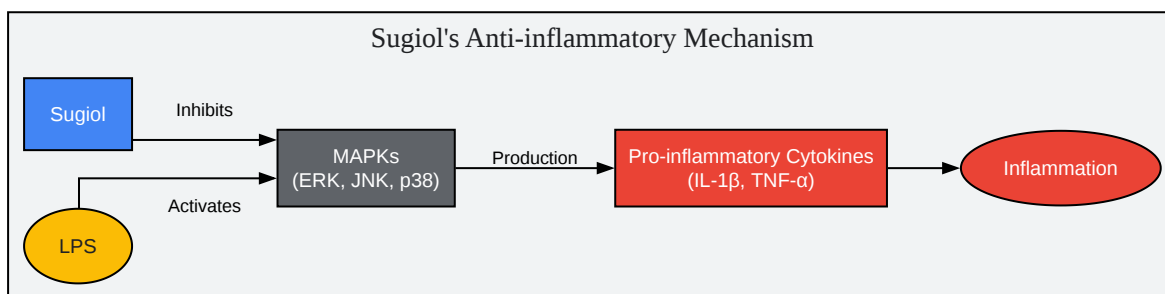
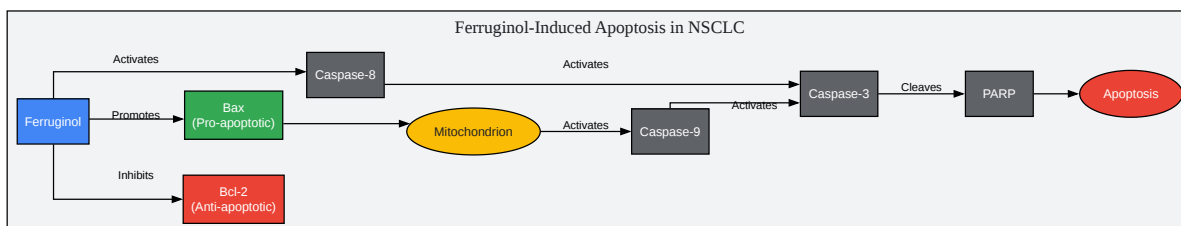
Table 3: Antimicrobial Activity

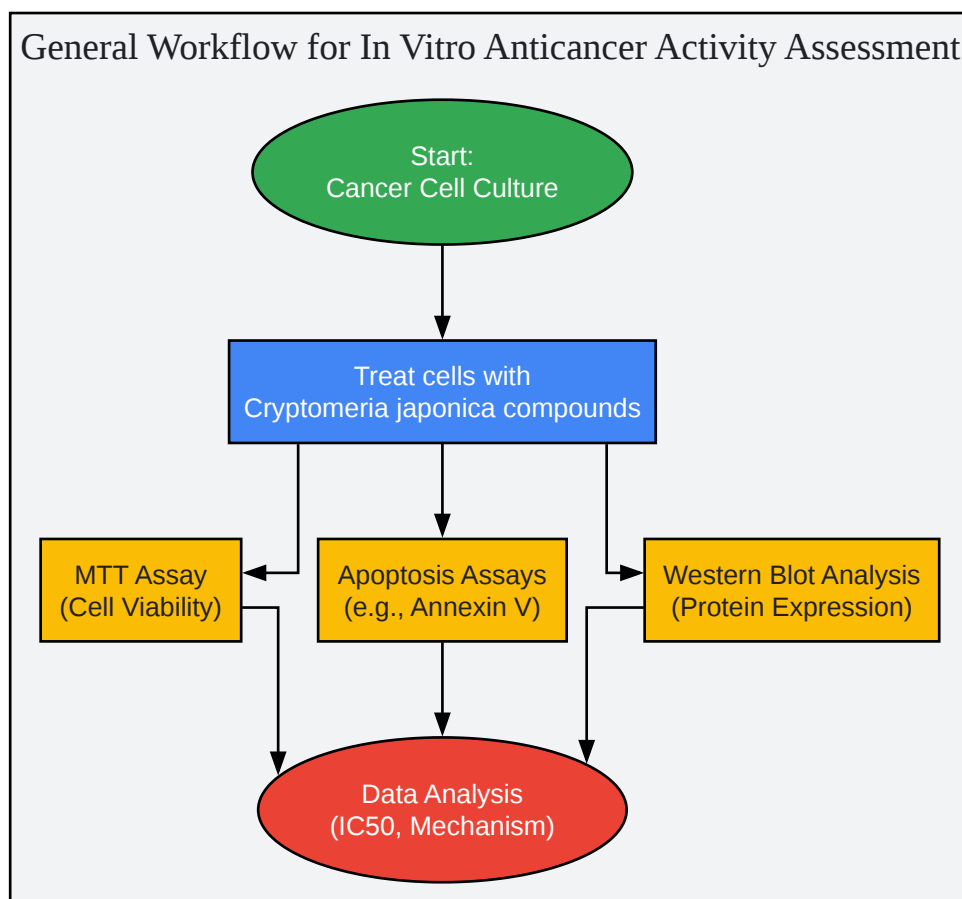
| Compound | Microorganism | Assay | MIC Value (µg/mL) | Reference |
|------------------------|----------------------|---------------------|-----------------------|-----------|
| Sequirin C | Tobacco Mosaic Virus | Anti-TMV Assay | 17.6% inhibition rate | |
| Ferruginol | Bacillus cereus | Broth microdilution | 6.3 | [6] |
| Staphylococcus aureus | Broth microdilution | 6.3 | [6] | |
| Listeria monocytogenes | Broth microdilution | 6.3 | [6] | |
| Escherichia coli | Broth microdilution | 12.5 | [6] | |
| Pseudomonas aeruginosa | Broth microdilution | 12.5 | [6] | |
| Salmonella enterica | Broth microdilution | 12.5 | [6] | |
| Sugiol | Data not available | - | - | |

Note: **Sequirin C**'s activity against Tobacco Mosaic Virus is presented. Data on its antibacterial or antifungal activity is limited.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the known signaling pathways modulated by Ferruginol and Sugiol, as well as a general workflow for assessing anticancer activity.





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- To cite this document: BenchChem. [A Comparative Analysis of Sequirin C and Other Bioactive Compounds from *Cryptomeria japonica*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106890#comparative-analysis-of-sequirin-c-and-other-cryptomeria-japonica-compounds]

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